

Application Notes and Protocols for the Quantification of Metamfepramone Metabolites

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Compound of Interest

Compound Name: Metamfepramone

Cat. No.: B092691

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Introduction

Metamfepramone, also known as dimethylcathinone, is a stimulant drug of the phenethylamine and cathinone classes. Due to its potential for abuse and its metabolic conversion to pharmacologically active substances, robust and sensitive analytical methods are crucial for its detection and quantification in biological matrices. This document provides detailed application notes and protocols for the quantification of **Metamfepramone** and its major metabolites using state-of-the-art analytical techniques.

Metabolic Pathways of Metamfepramone

Metamfepramone undergoes extensive metabolism in the body, primarily through Phase I and Phase II reactions. The major metabolites of toxicological and pharmacological interest are methcathinone and N-methylpseudoephedrine. Understanding these pathways is essential for selecting appropriate target analytes for quantification and for interpreting analytical results.

Phase I Metabolism: The initial metabolic transformations of **Metamfepramone** involve N-demethylation and reduction.

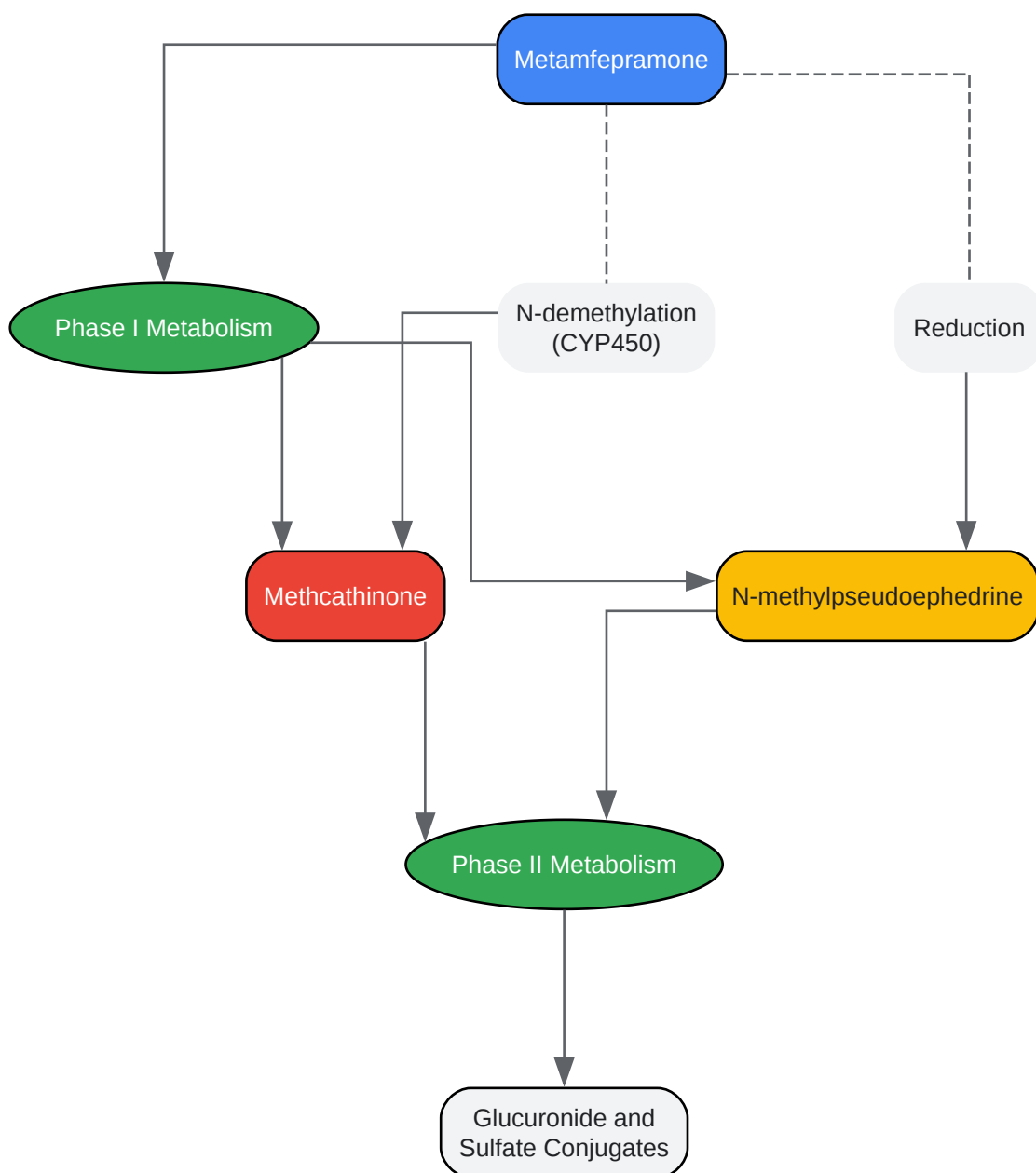
- **N-demethylation:** The primary metabolic route is the removal of a methyl group from the nitrogen atom to form methcathinone, a potent psychoactive stimulant.

- Reduction: The ketone group of **Metamfepramone** can be reduced to a hydroxyl group, forming N-methylpseudoephedrine.

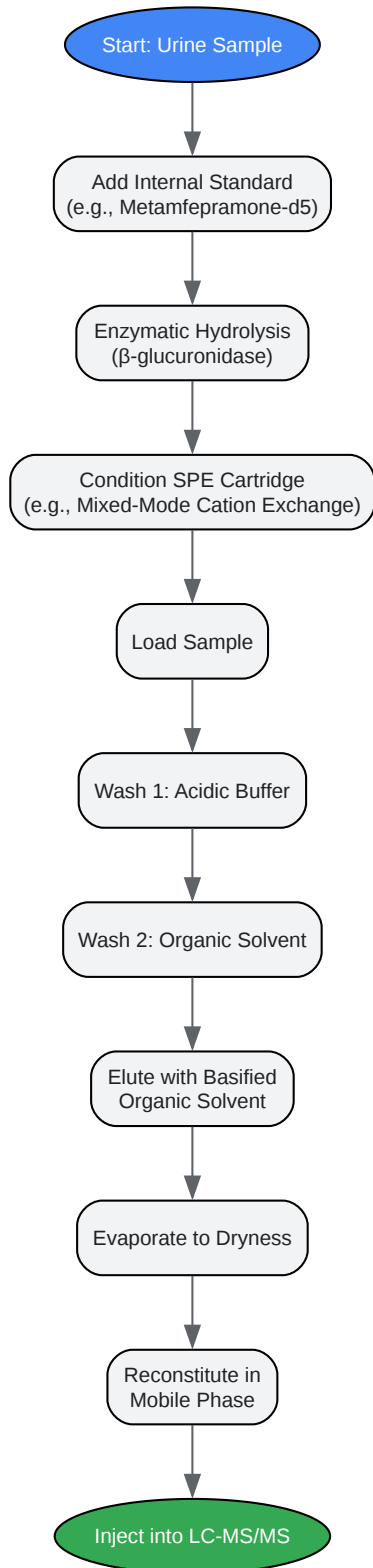
Phase II Metabolism: The metabolites formed during Phase I can undergo further conjugation reactions to increase their water solubility and facilitate their excretion from the body. These reactions can include glucuronidation and sulfation.

Metamfepramone Metabolic Pathway

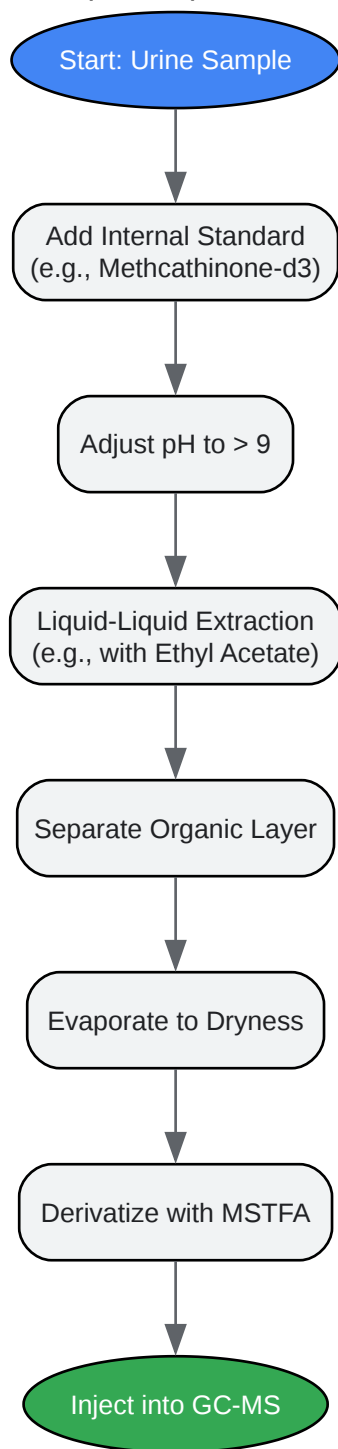
Metabolic Pathway of Metamfepramone



LC-MS/MS Sample Preparation Workflow



GC-MS Sample Preparation Workflow

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